

# solvent selection for 5-Acetylsalicylamide purification

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## Compound Focus: 5-Acetylsalicylamide

CAS No.: 40187-51-7

Cat. No.: S664260

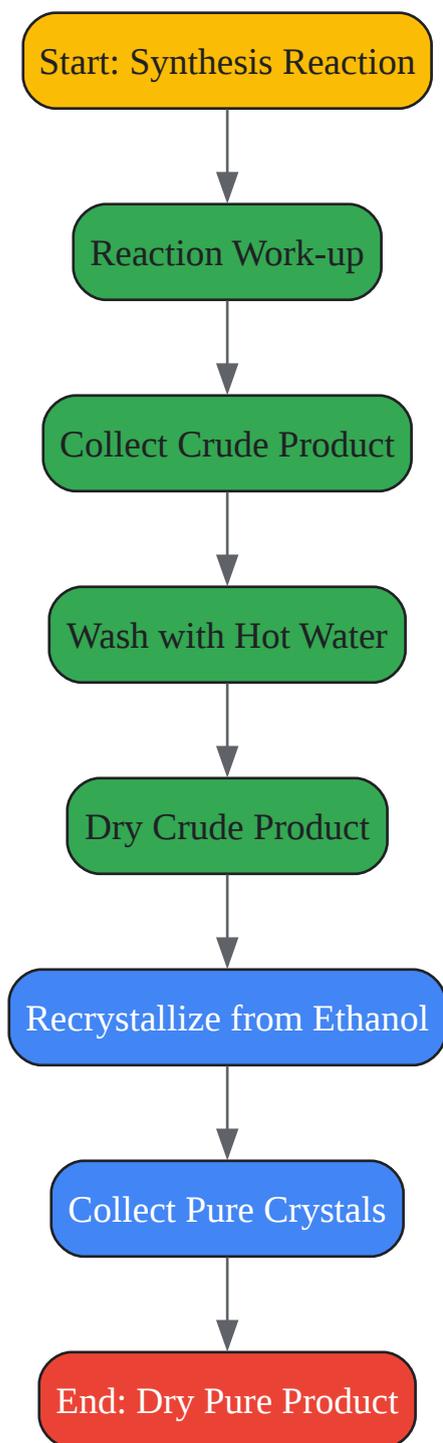
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## Physicochemical Properties of 5-Acetylsalicylamide

Property	Value	Source / Context
Molecular Formula	C <sub>9</sub> H <sub>9</sub> NO <sub>3</sub>	[1] [2] [3]
Molecular Weight	179.17 g/mol	[2] [3]
Melting Point	220-222 °C	[3]
Experimental LogP	0.905	[2]
Predicted pKa	6.57 ± 0.18	[3]
Solubility	Slightly soluble in <b>DMSO</b> and <b>Methanol</b>	[3]

## Synthesis and Purification Protocol

While a direct guide for purification solvent selection was not found, one search result details a synthetic method that includes a recrystallization step, which is highly relevant [4]. The following workflow outlines the key stages from synthesis to purification of **5-Acetylsalicylamide**.



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Here is the detailed methodology corresponding to the key recrystallization step (E) in the workflow:

- **Procedure:** The crude product was dissolved in 20 mL of **ethanol** and heated to reflux temperature until it dissolved completely. Subsequently, recrystallization was carried out in an ice bath, and the

precipitated crystals were filtered and dried at 80 °C for 5 hours. The final product was obtained as a white solid in 92.2% yield [4].

## FAQs on Purification of 5-Acetylsalicylamide

Here are answers to some anticipated frequently asked questions, based on the information gathered.

- **What solvent is recommended for the recrystallization of 5-Acetylsalicylamide?** Based on a patented synthetic method, **ethanol** has been successfully used as a recrystallization solvent to obtain a pure white solid with a high yield (92.2%) [4].
- **What are the solubility properties of 5-Acetylsalicylamide?** Available commercial data indicates that **5-Acetylsalicylamide** is slightly soluble in **DMSO** and **Methanol** [3]. This information is valuable for considering alternative solvents for dissolution before analysis or further reactions.
- **Is there an HPLC method for analyzing 5-Acetylsalicylamide?** Yes, a reverse-phase (RP) HPLC method has been reported. The separation uses a Newcrom R1 column with a mobile phase containing acetonitrile, water, and phosphoric acid (which can be replaced with formic acid for MS-compatible applications) [2].

## Key Considerations for Your Content

- **Solvent Screening:** While ethanol is a proven solvent, your technical guides should advise researchers that optimal recrystallization conditions can vary. It is good laboratory practice to screen a small range of common solvents (like ethanol, methanol, ethyl acetate, or their water mixtures) on a micro-scale to determine the best crystal yield and purity.
- **HPLC for Purity Check:** The available HPLC method [2] is a crucial tool for troubleshooting. Your content should emphasize using it to assess the success of the purification by comparing chromatograms of the material before and after recrystallization.

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## References

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2. | SIELC Technologies Acetylsalicylamide [sielc.com]
3. - 5 | 40187-51-7 Acetylsalicylamide [chemicalbook.com]
4. CN104557604A - Synthetic method for 5 - acetylsalicylamide [patents.google.com]

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